

# physical properties of 2,6-dibromo-4-nitrotoluene

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## Compound of Interest

Compound Name: *1,3-dibromo-2-methyl-5-nitrobenzene*

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## An In-Depth Technical Guide to the Physical Properties of 2,6-Dibromo-4-nitrotoluene

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of compounds is paramount. This guide provides a detailed overview of the physical characteristics of 2,6-dibromo-4-nitrotoluene, a chemical intermediate of interest in organic synthesis.

## Physicochemical Data Summary

The following table summarizes the key physical and chemical properties of 2,6-dibromo-4-nitrotoluene. This data is essential for its handling, application in reactions, and for analytical purposes.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Br <sub>2</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	294.93 g/mol	[1][2]
Appearance	Pale yellow to yellow crystals or powder	[3][4][5]
Melting Point	50.0-59.0 °C	[3][4][5]
55 °C	[1]	
56 °C	[2]	
Boiling Point	320.4 °C at 760 mmHg	[1]
Density	1.967 g/cm <sup>3</sup>	[1]
Flash Point	147.6 °C	[1]
Vapor Pressure	0.000598 mmHg at 25 °C	[1]
Refractive Index	1.625	[1]
LogP (Octanol/Water)	3.95140	[1]
XLogP3	3.5	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	0	[1]
Exact Mass	294.86665 u	[1]

## Experimental Protocols: Synthesis

While specific experimental protocols for the determination of each physical property are not detailed in the provided search results, the synthesis of 2,6-dibromo-4-nitrotoluene is a key procedure for obtaining the compound for analysis. A general laboratory synthesis can be performed starting from benzene.[6][7]

A plausible multi-step synthesis involves:

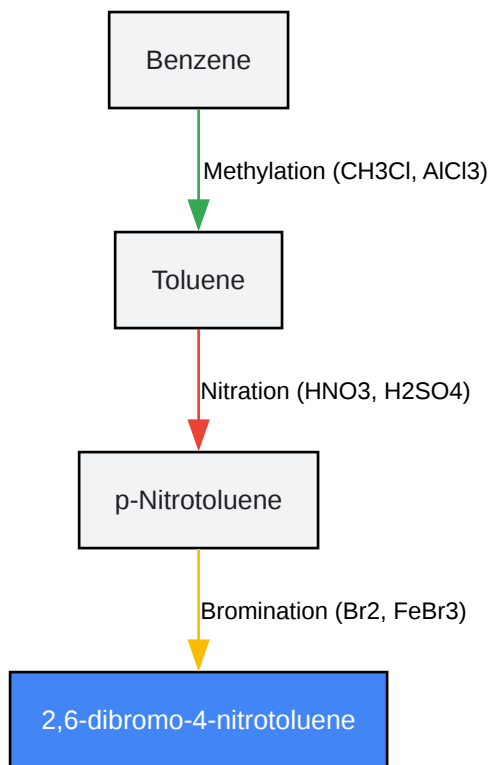
- **Friedel-Crafts Alkylation of Benzene:** Benzene is first methylated to form toluene using a methyl halide (e.g., chloromethane) and a Lewis acid catalyst such as aluminum chloride ( $\text{AlCl}_3$ ).<sup>[7]</sup>
- **Nitration of Toluene:** The resulting toluene undergoes nitration using a mixture of nitric acid ( $\text{HNO}_3$ ) and sulfuric acid ( $\text{H}_2\text{SO}_4$ ). This reaction yields a mixture of ortho- and para-nitrotoluene. The para-isomer, p-nitrotoluene, is the desired intermediate and can be separated from the ortho-isomer by fractional distillation.<sup>[7]</sup>
- **Bromination of p-Nitrotoluene:** The separated p-nitrotoluene is then subjected to bromination. This is an electrophilic aromatic substitution reaction where two bromine atoms are introduced onto the aromatic ring at the positions ortho to the methyl group. This is achieved by reacting p-nitrotoluene with an excess of bromine ( $\text{Br}_2$ ) in the presence of a catalyst, typically iron(III) bromide ( $\text{FeBr}_3$ ), to yield the final product, 2,6-dibromo-4-nitrotoluene.<sup>[7]</sup>

It is important to note that the reaction conditions, such as temperature and reaction time, for each step need to be carefully controlled to ensure the desired product is obtained with a good yield.

## Logical Workflow for Synthesis

The following diagram illustrates the logical progression of the synthesis of 2,6-dibromo-4-nitrotoluene from benzene.

## Synthesis of 2,6-dibromo-4-nitrotoluene



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Caption: Logical workflow for the synthesis of 2,6-dibromo-4-nitrotoluene.

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